

Application Notes and Protocols for GSK2200150A

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Compound of Interest

Compound Name: GSK2200150A

Cat. No.: B10798360

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and solubility information for the experimental use of **GSK2200150A**, a potent anti-tuberculosis agent. The following sections offer comprehensive guidance on preparing solutions and conducting in vitro assays, alongside a summary of its solubility in common laboratory solvents.

Physicochemical Properties and Solubility

GSK2200150A is an antimycobacterial agent effective against *Mycobacterium tuberculosis* and *Mycobacterium bovis* BCG.^[1] Its chemical formula is C₂₀H₂₃NO₃S, with a molecular weight of 357.47 g/mol. For experimental use, understanding its solubility is critical for the preparation of stock solutions and experimental media.

Solubility Data

The solubility of **GSK2200150A** in common laboratory solvents has been determined and is summarized in the table below. It is important to note that solubility can be affected by factors such as temperature, pH, and the purity of the solvent. The use of freshly opened, anhydrous solvents is recommended, particularly for DMSO, as its hygroscopic nature can impact solubility.

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	65 - 71	181.83 - 198.61	Ultrasonic assistance may be needed
Ethanol	18	50.35	
Water	Insoluble	-	

Table 1: Solubility of **GSK2200150A** in various solvents. Data compiled from multiple sources.
[2][3]

Experimental Protocols

Preparation of Stock Solutions

1. High-Concentration Stock Solution (DMSO)

This protocol describes the preparation of a high-concentration stock solution of **GSK2200150A** in Dimethyl Sulfoxide (DMSO).

- Materials:
 - GSK2200150A** powder
 - Anhydrous, sterile DMSO
 - Sterile microcentrifuge tubes or vials
 - Vortex mixer
 - Ultrasonic bath (optional)
- Procedure:
 - Aseptically weigh the desired amount of **GSK2200150A** powder.

- Add the appropriate volume of anhydrous DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 0.2797 mL of DMSO to 1 mg of **GSK2200150A**).
- Vortex the solution thoroughly until the powder is completely dissolved. If necessary, use an ultrasonic bath to aid dissolution.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C for up to one year or at -80°C for up to two years.[\[2\]](#)

Preparation of Working Solutions for In Vitro Assays

For cell-based assays, the DMSO stock solution must be further diluted in the appropriate cell culture medium. It is crucial to ensure the final concentration of DMSO in the assay is low (typically <0.5%) to avoid solvent-induced cytotoxicity.

- Materials:
 - **GSK2200150A** DMSO stock solution
 - Sterile cell culture medium (e.g., Middlebrook 7H9 with supplements for M. tuberculosis)
 - Sterile dilution tubes
- Procedure:
 - Thaw an aliquot of the **GSK2200150A** DMSO stock solution at room temperature.
 - Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
 - For example, to prepare a 100 µM working solution from a 10 mM stock, first prepare an intermediate dilution (e.g., 1:10 in media to get 1 mM), and then a final dilution (e.g., 1:10 in media to get 100 µM).
 - Always prepare a vehicle control with the same final concentration of DMSO as the highest concentration of **GSK2200150A** being tested.

In Vitro Antimycobacterial Activity Assay Protocol

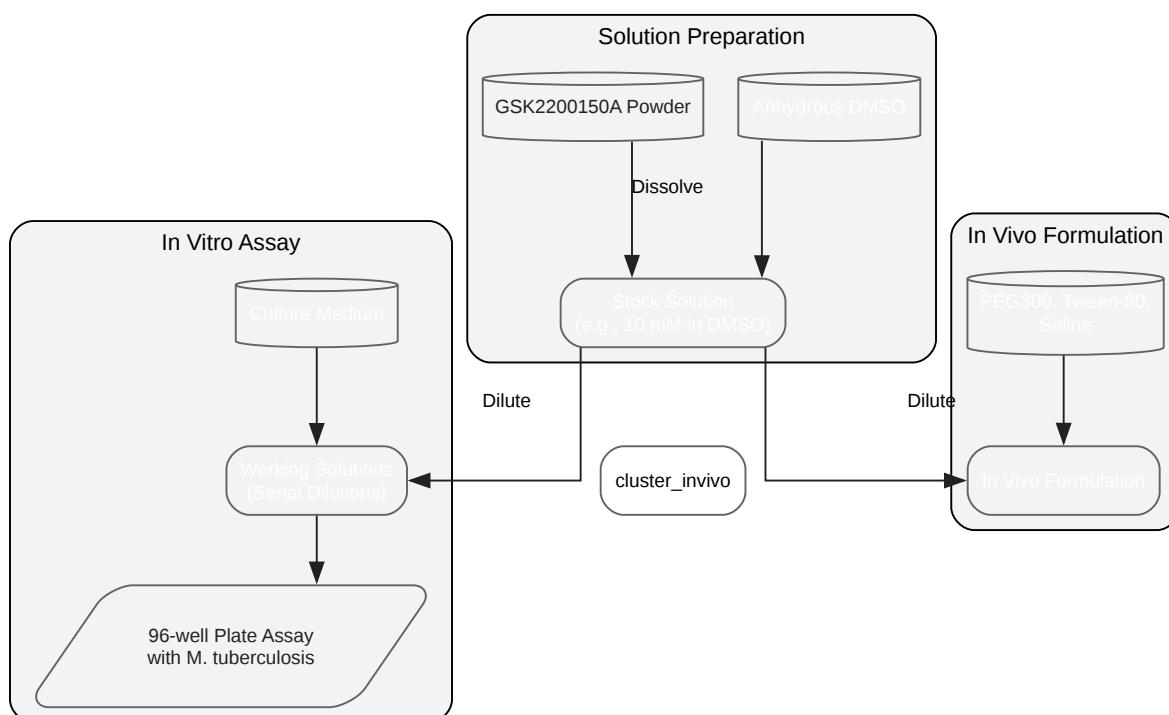
This protocol outlines a method to determine the minimum inhibitory concentration (MIC) of **GSK2200150A** against *Mycobacterium tuberculosis* H37Rv.

- Materials:
 - **GSK2200150A** working solutions
 - *M. tuberculosis* H37Rv culture
 - Complete Middlebrook 7H9 medium (containing albumin, dextrose, and catalase)
 - 96-well microtiter plates
 - Spectrophotometer
- Procedure:
 - Prepare serial dilutions of **GSK2200150A** in a 96-well plate. You can test a range of concentrations, for example, from 100 μ M down to 0.1 μ M.
 - Grow *M. tuberculosis* H37Rv in Middlebrook 7H9 medium to an optical density at 600 nm (OD600) of 0.001.
 - Add 90 μ L of the bacterial suspension to each well of the 96-well plate containing 10 μ L of the serially diluted compound.
 - Include a positive control (bacteria with no drug) and a negative control (media only).
 - Incubate the plates for 7 days.
 - After incubation, assess bacterial growth by measuring the OD600 or using a viability stain. The MIC is the lowest concentration of **GSK2200150A** that inhibits visible growth.

Mechanism of Action and Signaling Pathway

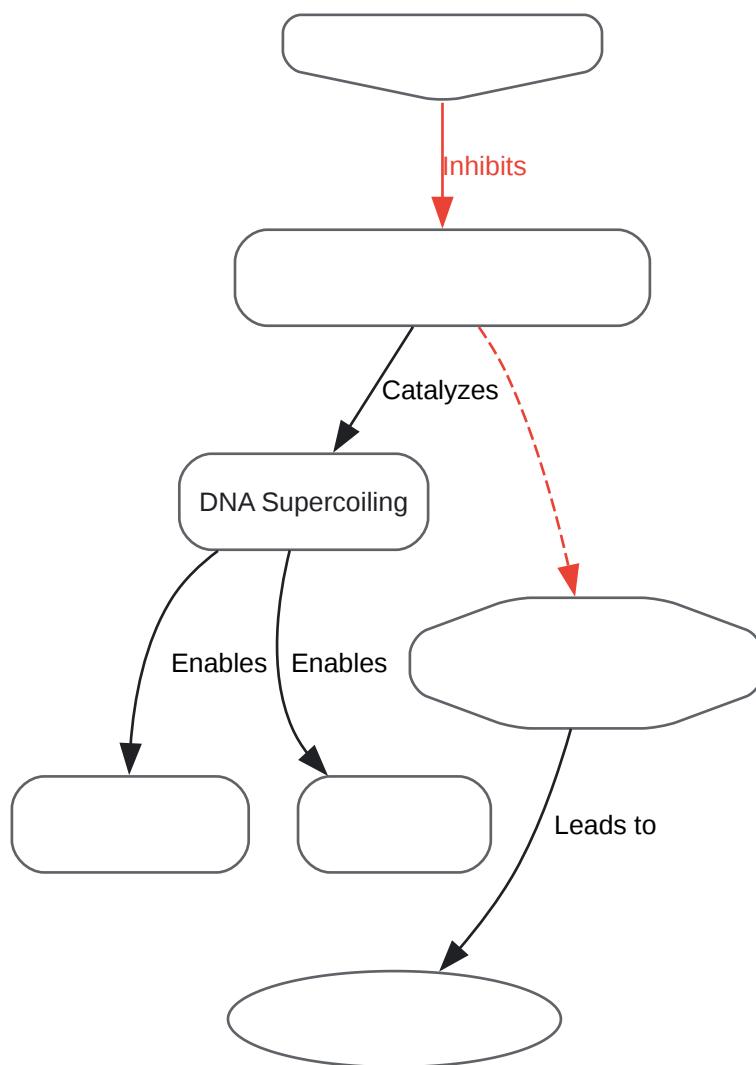
GSK2200150A functions as a *Mycobacterium tuberculosis* gyrase inhibitor (MGI). DNA gyrase is a type II topoisomerase essential for bacterial DNA replication and transcription. It introduces

negative supercoils into the DNA, a process that is vital for relieving torsional stress during these processes. By inhibiting DNA gyrase, **GSK2200150A** prevents the resealing of the DNA strands, leading to an accumulation of DNA breaks and ultimately, bacterial cell death.



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Figure 1. Experimental workflow for **GSK2200150A**.



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Figure 2. Mechanism of action of **GSK2200150A**.

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